

Application Notes and Protocols for Methyl Nicotinate In Vivo Studies

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Compound of Interest

Compound Name: Methyl 2-(aminomethyl)nicotinate

Cat. No.: B1611452

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Disclaimer: No specific in vivo dosage information was found for **Methyl 2-(aminomethyl)nicotinate**. The following data and protocols are for the structurally related compound, Methyl Nicotinate. Researchers should use this information as a starting point and conduct dose-finding studies to determine the appropriate dosage for their specific animal model and experimental design. The biological activity and potency of **Methyl 2-(aminomethyl)nicotinate** may differ significantly from Methyl Nicotinate.

Introduction

Methyl nicotinate, the methyl ester of nicotinic acid (niacin), is primarily known for its topical use as a rubefacient, causing localized vasodilation and redness.[1][2] This property has led to its inclusion in over-the-counter preparations for the relief of muscle and joint pain.[1][2][3] In veterinary medicine, it has been used for various conditions, including respiratory and vascular disorders.[1][2][4] Preclinical studies have also explored its analgesic and vasodilatory effects through systemic administration.[3]

Quantitative Data Summary

The following table summarizes the available quantitative data from in vivo studies on Methyl Nicotinate.

Parameter	Species	Dosage/Concentration	Administration Route	Observed Effect	Reference
Analgesic Activity	Swiss albino mice	5-10 mg/kg	Oral gavage (single dose)	Significant reduction in acetic acid-induced writhing; prolonged latency in hot plate test.[3][5]	[3][5]
Vasodilation	Human	5-100 mM	Topical	Dose-dependent erythema and vasodilation.[6][7]	[6][7]
Vasodilation	Chicken embryo	5-10 mg/mL	Topical (on egg embryo)	Promoted microvasodilation.[3]	[3]
Veterinary Formulation	Cattle and horses	2%	Topical	Used as a rubefacient for various diseases.[4]	[4]
Related Compound Toxicity (Nicotinamide)	Rat	500 mg/kg	Intraperitoneal (every 12 hours for 21 days)	Caused liver cell hyperplasia.[4]	[4]

Experimental Protocols

Oral Administration in Mice for Analgesic Studies

This protocol is based on studies evaluating the antinociceptive effects of Methyl Nicotinate.

Materials:

- Methyl Nicotinate
- Vehicle (e.g., distilled water, saline, or a suitable solvent)
- Oral gavage needles (20-22 gauge, with a ball tip)
- Syringes (1 mL)
- Animal balance

Procedure:

- Animal Acclimatization: Acclimate mice to the laboratory environment for at least one week before the experiment.
- Preparation of Dosing Solution:
 - Accurately weigh the required amount of Methyl Nicotinate.
 - Dissolve or suspend it in the chosen vehicle to achieve the desired concentration (e.g., for a 10 mg/kg dose in a 20 g mouse with a dosing volume of 0.2 mL, the concentration would be 1 mg/mL).
 - Ensure the solution is homogenous before each administration.
- Animal Handling and Dosing:
 - Weigh each mouse to determine the exact volume of the dosing solution to be administered.
 - Gently restrain the mouse.
 - Insert the gavage needle carefully into the esophagus and deliver the solution directly into the stomach.
- Post-Administration Observation:

- Monitor the animals for any signs of toxicity or adverse effects.
- Proceed with the analgesic assays (e.g., hot plate test, writhing test) after a predetermined time, typically 30-60 minutes post-administration.[3]

Topical Application for Vasodilation Studies

This protocol is adapted from human studies and can be modified for animal models.

Materials:

- Methyl Nicotinate
- Solvent (e.g., aqueous solution, ethanol)
- Applicator (e.g., cotton swab, filter paper disc)
- Device for measuring blood flow (e.g., Laser Doppler Velocimetry)

Procedure:

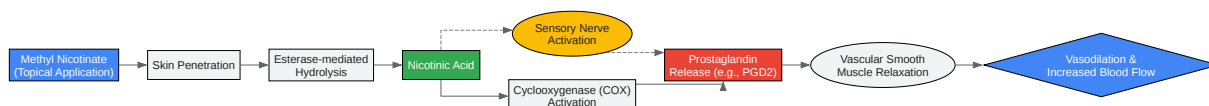
- Animal Preparation: Anesthetize the animal and shave the application site to ensure direct skin contact.
- Preparation of Test Solution: Prepare a solution of Methyl Nicotinate in the desired solvent at the target concentration (e.g., 10 mM).
- Application:
 - Apply a defined volume of the solution to a specific area of the skin.
 - For controlled application, a filter paper disc soaked in the solution can be placed on the skin.
- Measurement of Vasodilation:
 - Measure skin blood flow at the application site using a non-invasive method like Laser Doppler Velocimetry at baseline and various time points after application.

- The response is typically rapid, and measurements should be taken accordingly.

Signaling Pathways and Experimental Workflows

Proposed Signaling Pathway for Methyl Nicotinate-Induced Vasodilation

The vasodilatory action of topically applied Methyl Nicotinate is thought to be primarily mediated by the release of prostaglandins, with some involvement of local sensory nerves.[8] It does not appear to involve the nitric oxide pathway.[8]

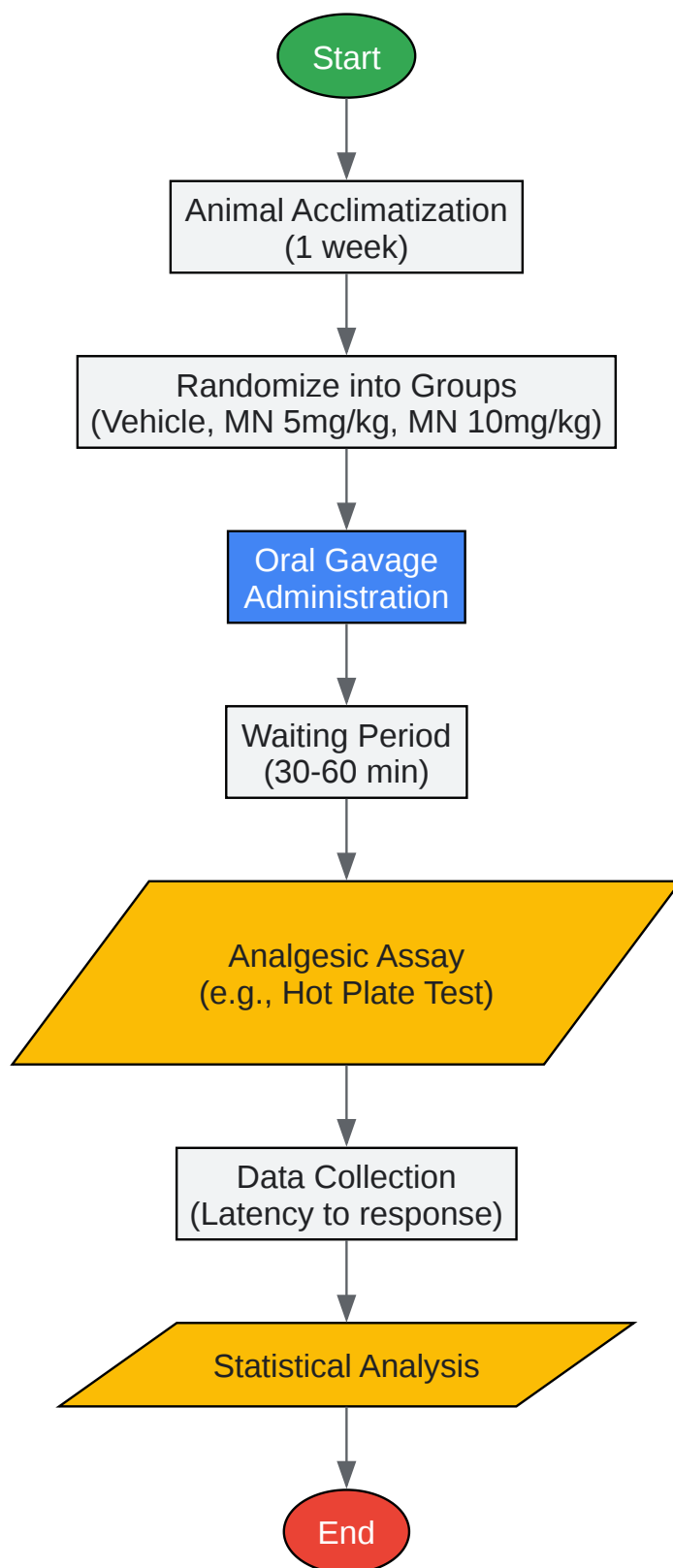


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Caption: Proposed pathway for Methyl Nicotinate-induced vasodilation.

Experimental Workflow for In Vivo Analgesic Assay

The following diagram illustrates a typical workflow for assessing the analgesic properties of Methyl Nicotinate in an animal model.



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Caption: Workflow for an in vivo analgesic study of Methyl Nicotinate.

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